

N-(2-Hydroxyethyl)butyramide proper disposal procedures

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Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)butyramide*

CAS No.: 23363-91-9

Cat. No.: B14023732

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As a Senior Application Scientist, I recognize that handling specialized biochemicals like **N-(2-Hydroxyethyl)butyramide** (also known as N-butanoylethanolamine) requires more than just following a safety sheet—it requires a fundamental understanding of the molecule's physicochemical behavior and biological context.

This comprehensive guide provides drug development professionals and laboratory researchers with field-proven methodologies for the safe handling, operational profiling, and proper disposal of **N-(2-Hydroxyethyl)butyramide**.

Physicochemical Properties & Hazard Profiling

To design an effective safety and disposal protocol, we must first understand the quantitative properties of the compound. **N-(2-Hydroxyethyl)butyramide** is an¹ functionally related to butyric acid^[1].

Table 1: Quantitative Data & Hazard Profile

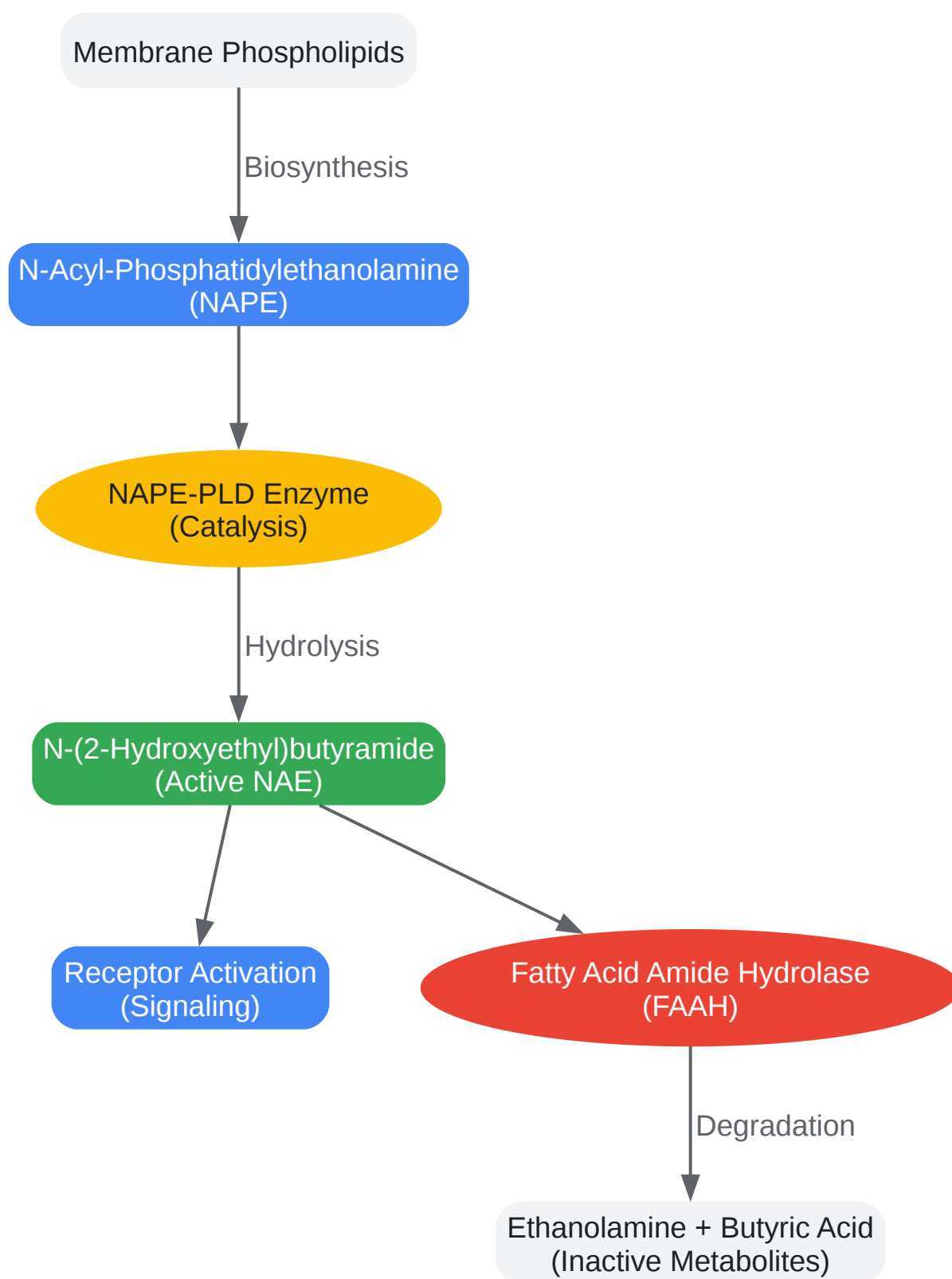
Property	Value	Source
IUPAC Name	N-(2-hydroxyethyl)butanamide	PubChem[1]
CAS Number	23363-91-9	PubChem[1]
Molecular Formula	C6H13NO2	PubChem[1]
Molecular Weight	131.17 g/mol	PubChem[1]
Topological Polar Surface Area	49.3 Å ²	PubChem[1]

| Hazard Classification | Skin Irrit. 2, Eye Irrit. 2, STOT SE 3 | Thermo Fisher[2] |

Causality Insight: The combination of a polar hydroxyl head and an amide group makes this compound highly water-soluble and hygroscopic[2]. Because it readily absorbs atmospheric moisture, improper sealing will lead to continuous dilution and degradation of your stock solutions. Furthermore, its amphiphilic nature allows it to easily penetrate biological membranes, which directly accounts for its classification as a skin and severe eye irritant[2][3].

Biological Context & Pharmacological Relevance

For researchers utilizing this compound in drug discovery, **N-(2-Hydroxyethyl)butyramide** serves as a critical model for endocannabinoid-like signaling. In biological systems, N-acylethanolamines (NAEs) are synthesized from N-acyl-phosphatidylethanolamine (NAPE) via the 4[4]. Understanding this pathway is essential for anticipating metabolic byproducts during in vitro assays.



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NAE Biosynthesis: NAPE-PLD catalyzes NAPE into NAEs, which are subsequently degraded by FAAH.

Step-by-Step Disposal Procedures

While not listed as an EPA RCRA P- or U-series waste, **N-(2-Hydroxyethyl)butyramide** must be treated as a hazardous chemical waste due to its irritant properties and mobility in water systems[2][5]. Every step below is designed as a self-validating system to ensure absolute compliance and safety.

Phase 1: Waste Segregation and Profiling

- Categorize the Waste: Classify the solution as "Hazardous Aqueous Waste" (if in biological buffers) or "Non-Halogenated Organic Waste" (if dissolved in solvents like DMSO or ethanol) [2].
 - Verification Check: Measure the pH of the waste mixture. Ensure it sits between 5.5 and 9.0 before sealing to prevent unexpected gas evolution.
- Select the Container: Utilize high-density polyethylene (HDPE) or glass carboys.
 - Causality Insight: HDPE prevents the amphiphilic amide from leaching into and degrading standard low-density plastics over time.

Phase 2: Collection and Labeling

- Transfer Protocol: Always use a dedicated funnel inside a certified fume hood to 3[3]. Do not mix with strong oxidizing agents (e.g., nitric acid), as thermal decomposition will release toxic nitrogen oxides (NOx) and carbon monoxide[3][5].
- Immediate Labeling: Affix a hazardous waste tag the moment the first drop enters the container. Mark explicitly: "Hazardous Waste: Contains **N-(2-Hydroxyethyl)butyramide** (Skin/Eye Irritant)."

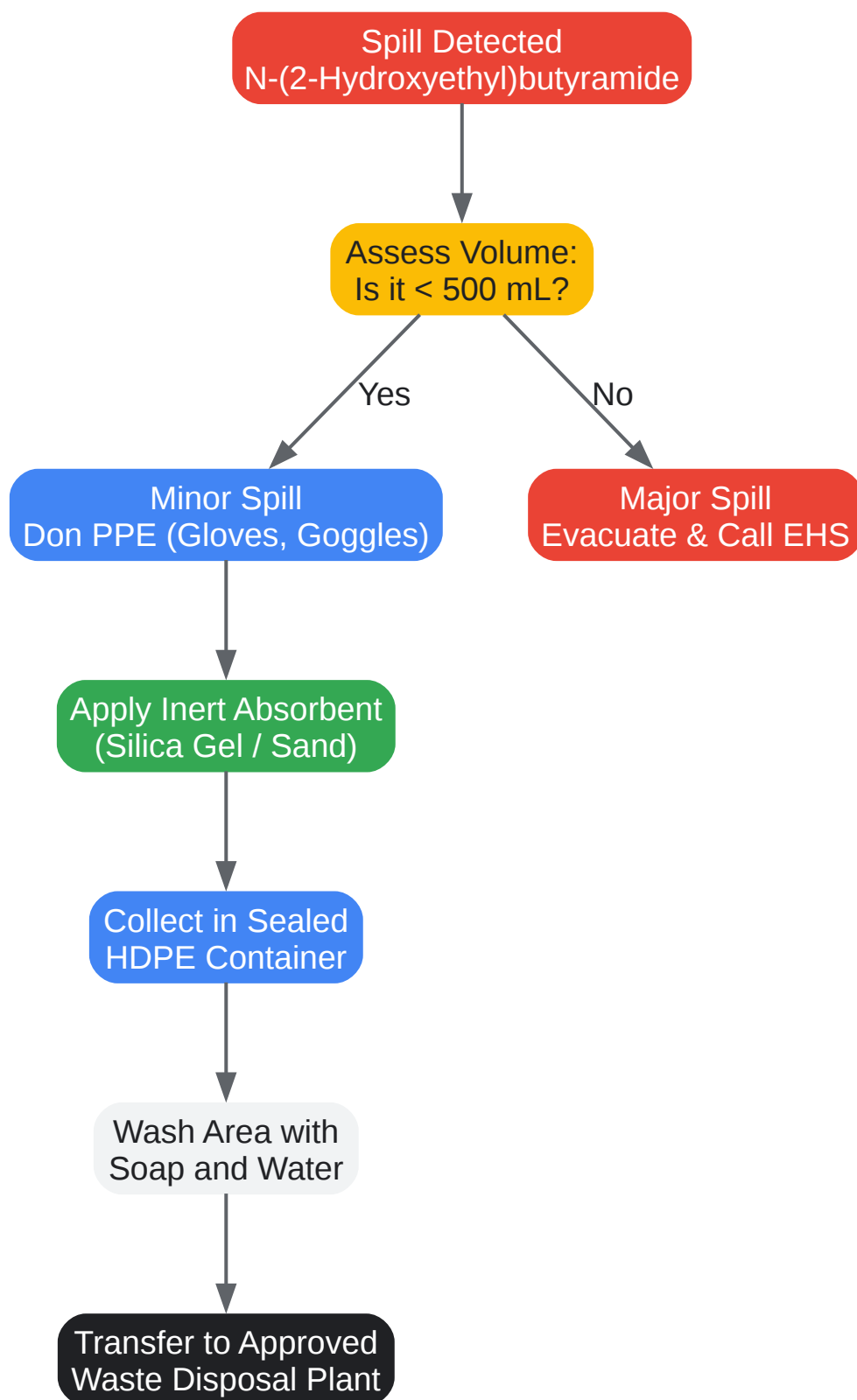
Phase 3: Final Disposal & Manifesting

- Storage: Store the sealed container in a secondary containment tray in a well-ventilated, cool, dry area away from direct sunlight[3].

- EHS Transfer: Dispose of contents and containers via an [2](#) in accordance with local and regional environmental directives[[2](#)][[5](#)].

Emergency Spill Response Workflow

Because the compound is highly soluble and mobile in water systems, immediate containment is required to prevent environmental spread[[2](#)].



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Logical workflow for **N-(2-Hydroxyethyl)butyramide** spill containment and safe disposal.

Spill Containment Protocol:

- Evacuate and Assess: Determine the spill volume. For minor spills, ensure standard PPE (nitrile gloves, safety glasses, lab coat) is worn[5].
- Containment & Absorption: Surround and cover the spill with an [5](#) such as silica gel, sand, or a universal binder[5].
 - Causality Insight: Inert binders prevent unwanted exothermic reactions. Never use combustible materials like sawdust if oxidizing agents are present in the same workspace.
- Collection: Scoop the absorbed material using a non-sparking tool and place it into a solid hazardous waste container with a secure lid[2].
 - Verification Check: Visually inspect the surface from multiple angles under light to ensure no residual hygroscopic slick remains.
- Decontamination: Wash the affected area thoroughly with plenty of soap and water[3].

References

- [1]Title: **N-(2-Hydroxyethyl)butyramide** | C6H13NO2 | CID 252506 - PubChem Source: National Institutes of Health (nih.gov) URL:[1](#)
- [4]Title: NAPEPLD Gene - GeneCards | NAPEP Protein Source: genecards.org URL:[4](#)
- [3]Title: SAFETY DATA SHEET - Fisher Scientific (N-Acetylethanolamine) Source: fishersci.com URL:[3](#)
- [2]Title: SAFETY DATA SHEET - Thermo Fisher Scientific (N-Acetylethanolamine) Source: thermofisher.com URL:[2](#)
- [5]Title: SAFETY DATA SHEET - CymitQuimica (N-Acetylethanolamine) Source: cymitquimica.com URL:[5](#)

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